

5-Chloro-4-methoxy-2-phenylpyrimidine proper disposal procedures

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Compound of Interest

Compound Name: 5-Chloro-4-methoxy-2-phenylpyrimidine

CAS No.: 901311-79-3

Cat. No.: B3300452

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Executive Safety Summary

Immediate Action Required: Treat **5-Chloro-4-methoxy-2-phenylpyrimidine** as a Halogenated Organic Hazardous Waste. Do not dispose of via municipal drains or standard trash. This compound is a pharmaceutical intermediate containing a chloropyrimidine motif; improper disposal risks environmental persistence and formation of toxic byproducts (dioxins) during low-temperature combustion.

Quick Reference Data:

Parameter	Specification
Chemical Name	5-Chloro-4-methoxy-2-phenylpyrimidine
CAS Number	Verify specific isomer/batch (Common analog: 14001-69-5 family)
Physical State	Solid (typically white to off-white powder)
Primary Hazards	Skin/Eye Irritant (H315, H319), Harmful if Swallowed (H302)
Waste Stream	Stream C: Halogenated Organics
Disposal Method	High-Temperature Incineration (Rotary Kiln)

Hazard Assessment & Causality

To ensure safety, you must understand why specific protocols are required.

- Halogen Content (Chlorine at C5): The presence of chlorine on the pyrimidine ring classifies this as a halogenated compound.
 - Risk:[1][2][3] Disposal with non-halogenated solvents (e.g., Acetone, Ethanol) complicates downstream incineration. Standard incinerators may not reach the temperatures required to break the C-Cl bond safely, potentially releasing hydrochloric acid (HCl) or dioxins.
 - Protocol: Strict Segregation. Never mix with "Non-Halogenated" waste streams.
- Pyrimidine Reactivity: The 4-methoxy group acts as a potential leaving group under strong nucleophilic conditions, and the ring nitrogen atoms can protonate in strong acids.
 - Risk:[1][2][3] Exothermic reaction if mixed with strong oxidizers or concentrated acids in a waste carboy.
 - Protocol: Ensure waste containers are pH neutral (6–9) or segregated from strong corrosives.

Operational Disposal Workflow

Scenario A: Disposal of Pure Solid Substance

Applicable for: Expired shelf stock, spilled solids, or excess weighing material.

- Containment: Transfer the solid into a clear, sealable polyethylene bag or a screw-top glass jar.
- Secondary Containment: Place the primary container inside a dedicated "Solid Hazardous Waste" drum or pail.
- Labeling:
 - Must read: "Hazardous Waste - Solid - Halogenated."
 - Constituents: List "**5-Chloro-4-methoxy-2-phenylpyrimidine.**"
 - Hazard Check: Mark "Toxic" and "Irritant."

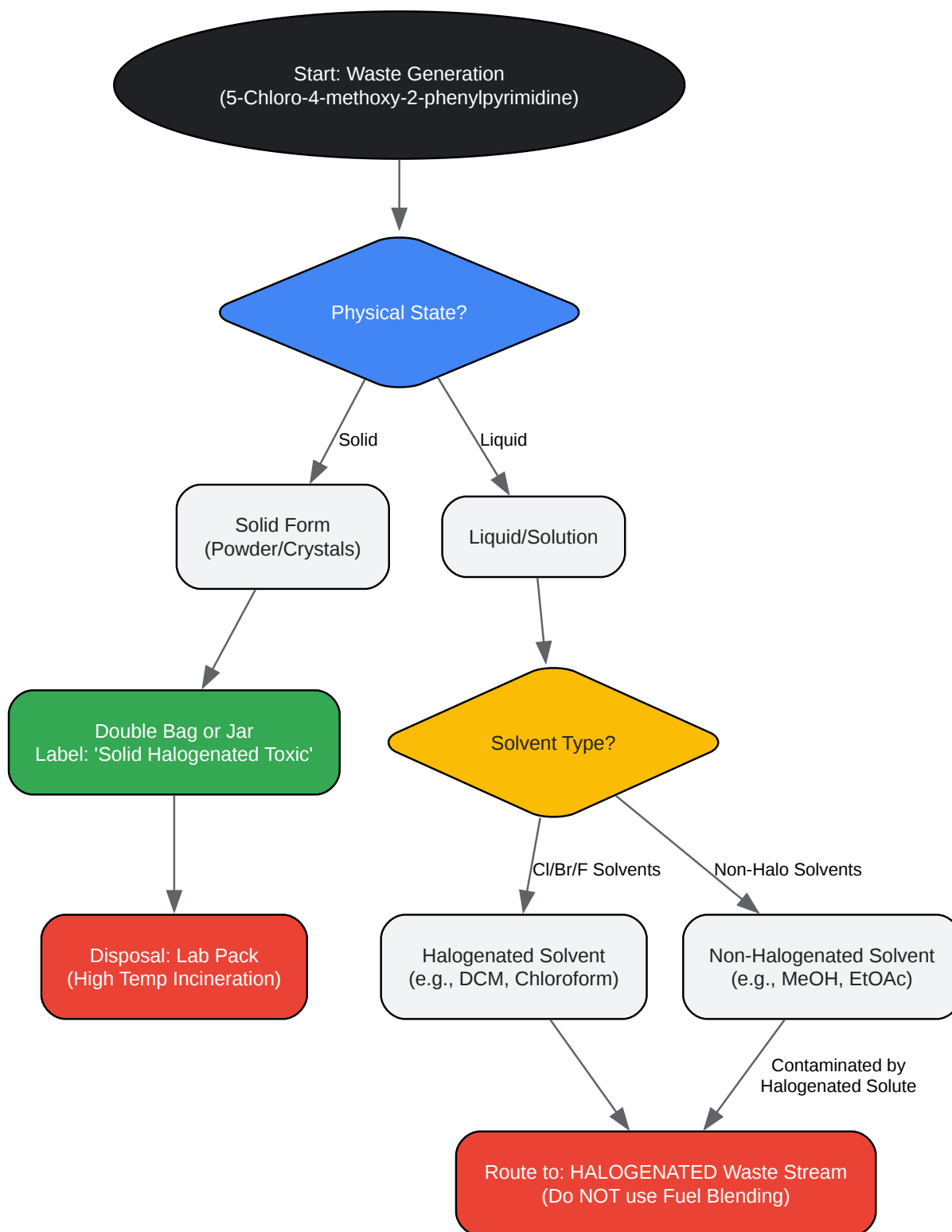
Scenario B: Disposal of Reaction Mixtures (Liquids)

Applicable for: Mother liquors, filtrates, or reaction solvents containing the compound.[4]

- Solvent Compatibility Check:
 - If dissolved in DCM, Chloroform, or Dichloroethane: Pour directly into the Halogenated Waste carboy.
 - If dissolved in Methanol, Ethyl Acetate, or THF:
 - Crucial Step: Even though the solvent is non-halogenated, the solute (the pyrimidine) is halogenated.
 - Action: You must dispose of the entire solution into the Halogenated Waste stream to prevent contamination of the fuel-blending (non-halogenated) stream.
- pH Check: Ensure the solution is not extremely acidic or basic (pH < 2 or > 12). If so, neutralize to pH 6–8 before adding to the central waste carboy to prevent container degradation.

Decision Logic & Workflow Diagram

The following diagram illustrates the critical decision points for segregating this compound to ensure regulatory compliance (RCRA/EPA).



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Caption: Decision tree for segregating **5-Chloro-4-methoxy-2-phenylpyrimidine** waste. Note that non-halogenated solvents containing this compound must be re-routed to the Halogenated stream.

Regulatory & Compliance Data

When filling out waste tags or manifesting for Environmental Health & Safety (EHS), use the following classifications.

Regulatory Body	Classification Code	Rationale
EPA (RCRA)	Not P/U Listed	This specific intermediate is rarely explicitly listed. Use Characteristic codes if applicable.
EPA Waste Code	D001 (if in flammable solvent) D022 (if in Chloroform) None (if pure solid)	If pure solid, it is often "Non-Regulated Chemical Waste" but must be managed as hazardous due to toxicity.
DOT (Shipping)	UN 2811 (Likely)	Toxic solid, organic, n.o.s. (if shipping pure compound).
Destruction	Incineration	Must be incinerated at >1000°C with scrubbers for HCl gas.

Self-Validating Protocol:

- The Smell Test: If your non-halogenated waste container smells like "swimming pool" or "sweet solvent" (chloroform-like), you have improperly segregated this compound.
- The Flame Test (Mental): If this waste is sent for fuel blending (low-temp combustion), the chlorine atoms will inhibit combustion and corrode the burner. Always tag as Halogenated to force High-Temp Incineration.

Emergency Procedures (Spill Response)

In the event of a benchtop spill of **5-Chloro-4-methoxy-2-phenylpyrimidine**:

- PPE Upgrade: Wear double nitrile gloves, safety goggles, and a lab coat.^[5] If powder is fine/dusty, use a N95 or P100 respirator to prevent inhalation.
- Dry Spill:
 - Do not dry sweep (creates dust).^[6]
 - Cover with wet paper towels or use a HEPA vacuum designated for chemical cleanup.
 - Place waste in a jar labeled "Debris from Spill - Halogenated."
- Wet Spill (Solution):
 - Absorb with vermiculite or polypropylene pads.
 - Do not use paper towels if the solvent is an oxidizer (unlikely here, but good habit).
 - Dispose of absorbent as solid halogenated waste.
- Decontamination: Wash the surface with a dilute surfactant (soap and water) followed by an Isopropanol wipe.

References

- United States Environmental Protection Agency (EPA). "Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions." 40 CFR Part 261. [\[Link\]](#)
- National Institutes of Health (NIH). "PubChem Compound Summary: Halogenated Pyrimidines." PubChem. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). "Hazard Communication Standard: Safety Data Sheets." 29 CFR 1910.1200. [\[Link\]](#)

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